

Application Note: A Scalable and Robust Synthesis of 6-Bromo-4-methoxyquinoline

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Compound of Interest

Compound Name: 6-Bromo-4-methoxyquinoline

CAS No.: 874792-20-8

Cat. No.: B1521122

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Abstract

6-Bromo-4-methoxyquinoline is a key building block in medicinal chemistry, serving as a crucial intermediate for various pharmacologically active molecules. This application note provides a comprehensive, in-depth guide for the multi-step, scale-up synthesis of this compound. The narrative moves beyond a simple recitation of steps to explain the underlying chemical principles, the rationale for procedural choices, and the critical safety and handling considerations necessary for transitioning from bench-scale to larger-scale production. The protocols detailed herein are designed to be self-validating, incorporating in-process controls and characterization data to ensure reproducibility and high purity of the final product.

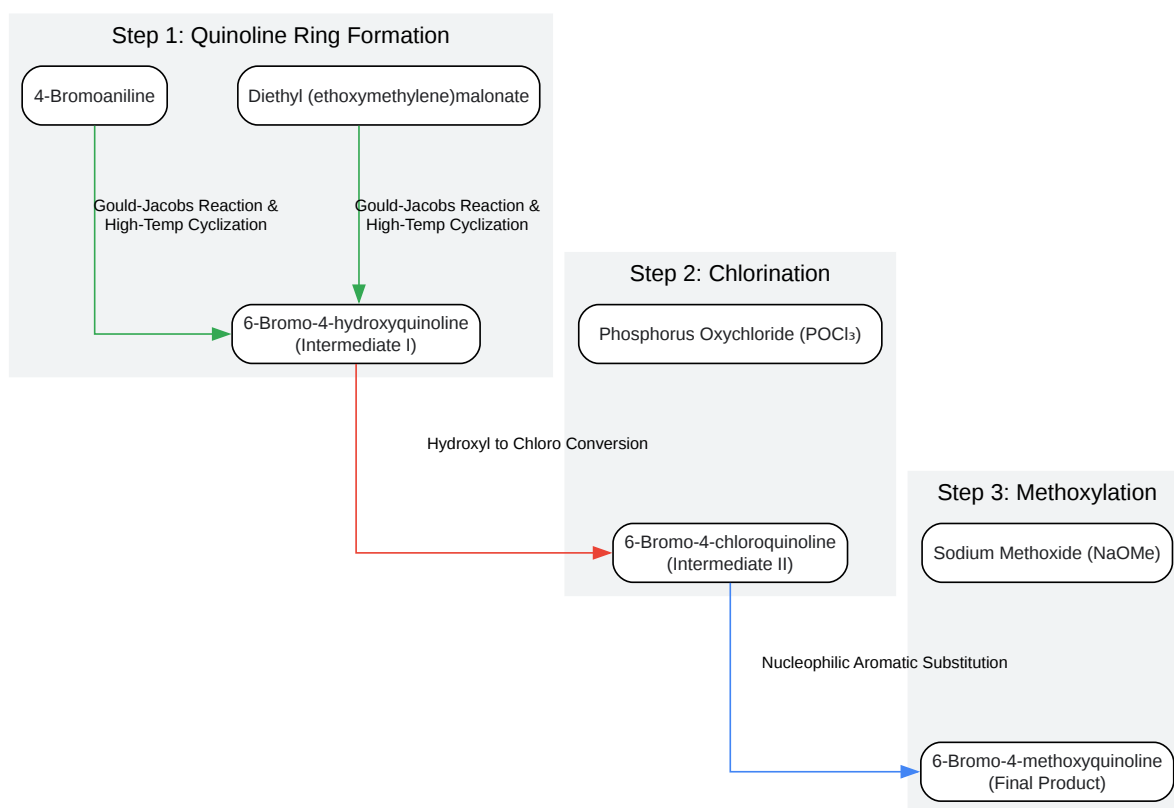
Strategic Overview of the Synthetic Pathway

The selected synthetic route is a robust, three-step process commencing from commercially available 4-bromoaniline. This pathway is strategically chosen for its reliability, scalability, and the crystalline nature of its intermediates, which facilitates purification at each stage.

The core transformation sequence is as follows:

- Step 1: Gould-Jacobs Reaction and Thermal Cyclization to form 6-Bromo-4-hydroxyquinoline.
- Step 2: Chlorination of the 4-hydroxyl group to yield 6-Bromo-4-chloroquinoline.
- Step 3: Nucleophilic Aromatic Substitution (S_NAr) to install the methoxy group, affording the final product, **6-Bromo-4-methoxyquinoline**.

This approach is superior to alternatives, such as the direct methylation of the 4-hydroxyquinoline, as it avoids potential O- vs. N-alkylation selectivity issues, ensuring a cleaner and more predictable reaction profile.



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